

5-propyl-1,3,4-thiadiazol-2-amine molecular structure and formula

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Compound of Interest

Compound Name: 5-Propyl-1,3,4-thiadiazol-2-amine

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An In-depth Technical Guide to 5-propyl-1,3,4-thiadiazol-2-amine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and known properties of **5-propyl-1,3,4-thiadiazol-2-amine**. It details a well-established experimental protocol for its synthesis and summarizes its physicochemical and mass spectrometry data. Furthermore, this guide discusses the broader context of the biological activities associated with the 2-amino-1,3,4-thiadiazole scaffold, a class of compounds known for its potential in antimicrobial and antiviral drug development.

Molecular Structure and Formula

5-propyl-1,3,4-thiadiazol-2-amine is a heterocyclic compound featuring a five-membered 1,3,4-thiadiazole ring substituted with a propyl group at the fifth position and an amine group at the second position.

Molecular Formula: $C_5H_9N_3S$ [\[1\]](#)

2D Structure:

Canonical SMILES: CCCC1=NN=C(S1)N

InChI: InChI=1S/C5H9N3S/c1-2-3-4-7-8-5(6)9-4/h2-3H2,1H3,(H2,6,8)[1]

InChIKey: NLQURINLKRAGIF-UHFFFAOYSA-N[1]

Physicochemical and Spectroscopic Data

Detailed experimental data for **5-propyl-1,3,4-thiadiazol-2-amine** is not widely available in public databases. The following tables summarize predicted and available data.

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Weight	143.21 g/mol	Calculated
Monoisotopic Mass	143.05171 Da	PubChem[1]
XlogP (predicted)	1.2	PubChem[1]

Table 2: Mass Spectrometry Data (GC-MS)

m/z	Interpretation
143	[M] ⁺ (Molecular Ion)
115	[M-C ₂ H ₄] ⁺
74	[C ₂ H ₄ N ₂ S] ⁺
60	[CH ₂ N ₂ S] ⁺

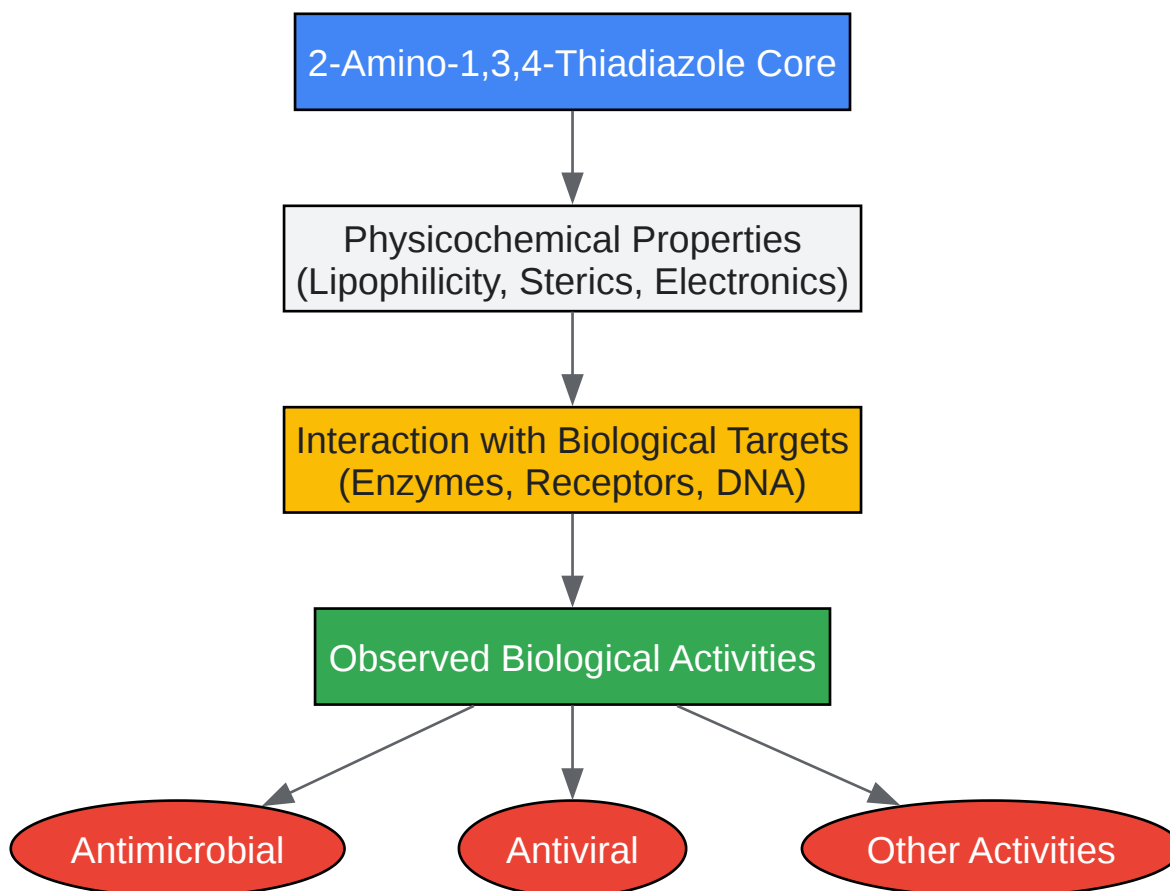
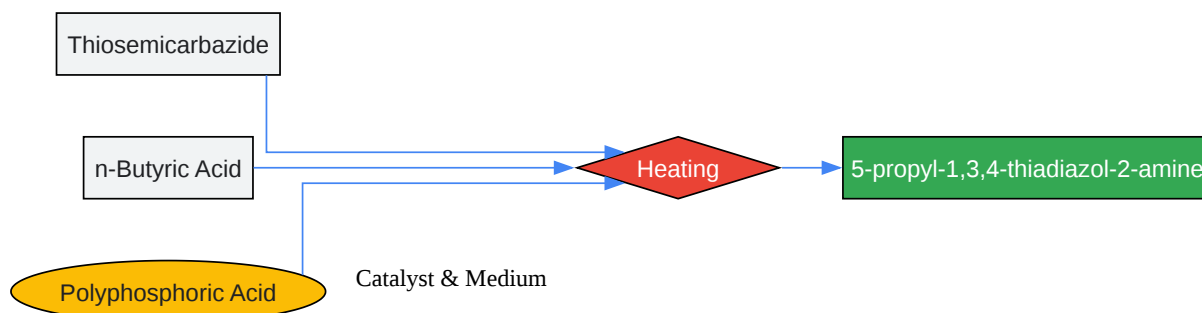
Data interpreted from top peaks listed in PubChem CID 575394.[2]

Experimental Protocol: Synthesis

A well-documented method for the synthesis of 2-amino-5-alkyl-1,3,4-thiadiazoles involves the reaction of thiosemicarbazide with a corresponding carboxylic acid in the presence of a

dehydrating agent like polyphosphoric acid.[3]

Reaction Scheme:



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References

- 1. PubChemLite - 5-propyl-1,3,4-thiadiazol-2-amine (C₅H₉N₃S) [pubchemlite.lcsb.uni.lu]
- 2. 5-Propyl-1,3,4-thiadiazol-2-amine | C₅H₉N₃S | CID 575394 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. US2799683A - Preparation of 2-amino-5-alkyl-1, 3, 4-thiadiazoles - Google Patents [patents.google.com]
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